

N-Acetyl-L-Tyrosine (NALT) Solubility Technical Support Center

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Compound of Interest

Compound Name: *N-Acetyl-L-tyrosine*

Cat. No.: *B512095*

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Welcome to the technical support center for **N-Acetyl-L-Tyrosine** (NALT). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on improving the solubility of NALT, particularly at neutral pH. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the typical solubility of **N-Acetyl-L-Tyrosine** (NALT) in aqueous solutions?

A1: **N-Acetyl-L-Tyrosine** generally exhibits higher aqueous solubility than its parent amino acid, L-tyrosine.^{[1][2][3]} Its solubility is influenced by the solvent, pH, and temperature. In purified water, the solubility is approximately 25 mg/mL.^{[1][4]} In a phosphate-buffered saline (PBS) solution at a neutral pH of 7.2, the solubility is reported to be around 10 mg/mL.

Q2: Why is my NALT solution cloudy or forming a precipitate at neutral pH?

A2: Cloudiness or precipitation of NALT at neutral pH can occur if the concentration exceeds its solubility limit in the specific buffer system you are using. The solubility of NALT is pH-dependent; it is lowest near its isoelectric point and increases in more acidic or alkaline conditions. If you are working with a concentrated solution, a slight shift in pH towards the isoelectric point can cause the compound to fall out of solution.

Q3: Can I heat the solution to dissolve NALT?

A3: Gentle heating can be used to aid in the dissolution of NALT. However, prolonged exposure to high temperatures should be avoided to prevent potential degradation of the compound. It is advisable to monitor the solution for any signs of discoloration or other changes that might indicate degradation.

Q4: Are there alternatives to NALT with better solubility for cell culture or parenteral applications?

A4: Yes, for applications requiring very high concentrations of a tyrosine source at neutral pH, dipeptides such as Glycyl-L-Tyrosine have been developed.^[5] These dipeptides can offer significantly higher solubility compared to NALT.^[5] Additionally, prodrugs of tyrosine have been explored to enhance bioavailability.^[6]

Troubleshooting Guide: NALT Precipitation Issues

If you are encountering precipitation with your NALT solutions, consider the following troubleshooting steps.

Issue	Potential Cause	Recommended Solution
Precipitation upon cooling	The solution was prepared at an elevated temperature and became supersaturated upon cooling to room temperature.	Re-warm the solution gently to redissolve the NALT. Consider preparing a slightly less concentrated solution if the issue persists.
Precipitation after pH adjustment	The final pH of the solution is close to the isoelectric point of NALT, reducing its solubility.	Adjust the pH of the solution to be either more acidic (pH < 4) or more alkaline (pH > 8) to increase solubility. Add the acid or base dropwise while monitoring the pH and observing for dissolution.
Cloudiness in buffer	The buffer components may be interacting with NALT or the concentration of NALT is too high for that specific buffer system.	Try a different buffer system. Alternatively, prepare a more concentrated stock solution of NALT in water with pH adjustment and then dilute it into your final buffer.
Precipitation over time	The solution may be unstable at the storage temperature, or there could be a slow change in pH causing the NALT to precipitate.	Store the solution at the recommended temperature. If storing for extended periods, consider sterile filtering the solution and storing it in smaller aliquots. Periodically check the pH of the solution.

Quantitative Solubility Data

The following table summarizes the reported solubility of **N-Acetyl-L-Tyrosine** in various solvents.

Solvent	pH	Temperature	Solubility	Reference
Water	Not Specified	Room Temperature	25 mg/mL	[1] [4]
Ethanol	Not Specified	Not Specified	Soluble	[4]
DMSO	Not Specified	Not Specified	25 mg/mL	
DMF	Not Specified	Not Specified	25 mg/mL	
PBS	7.2	Not Specified	10 mg/mL	

Experimental Protocols

Here are detailed methodologies for enhancing the solubility of NALT.

Protocol 1: pH Adjustment Method

This protocol describes how to increase the solubility of NALT by adjusting the pH of the aqueous solution.

Materials:

- **N-Acetyl-L-Tyrosine (NALT)** powder
- Purified water
- 1 M Sodium Hydroxide (NaOH) solution
- 1 M Hydrochloric Acid (HCl) solution
- pH meter
- Stir plate and stir bar
- Volumetric flasks and pipettes

Procedure:

- Weigh the desired amount of NALT powder.
- Add the NALT powder to a beaker containing a stir bar and approximately 80% of the final desired volume of purified water.
- Begin stirring the suspension at room temperature.
- Slowly add 1 M NaOH dropwise to the suspension while continuously monitoring the pH with a calibrated pH meter.
- Continue adding NaOH until the NALT is fully dissolved. The pH will likely be in the alkaline range (e.g., pH 8-9).
- Once the NALT is dissolved, you can adjust the pH to your desired final value by carefully adding 1 M HCl. Be cautious, as moving the pH closer to the isoelectric point may cause precipitation if the solution is highly concentrated.
- Transfer the solution to a volumetric flask and add purified water to reach the final volume.
- Sterile filter the solution if required for your application.

Protocol 2: Co-Solvent Method (General Guidance)

This protocol provides a general framework for using co-solvents to improve NALT solubility. The optimal co-solvent and its concentration will need to be determined empirically for your specific application.

Materials:

- **N-Acetyl-L-Tyrosine (NALT)** powder
- Purified water
- Co-solvent (e.g., Ethanol, Propylene Glycol, or DMSO)
- Stir plate and stir bar
- Volumetric flasks and pipettes

Procedure:

- Determine the desired final concentration of NALT and the percentage of co-solvent you wish to test (e.g., 10%, 20% v/v).
- Prepare the co-solvent/water mixture. For example, to make a 10% ethanol solution, mix 10 mL of ethanol with 90 mL of water.
- Weigh the desired amount of NALT powder.
- Add the NALT powder to the co-solvent/water mixture in a beaker with a stir bar.
- Stir the mixture at room temperature. Gentle heating may be applied if necessary.
- Once dissolved, the solution can be used as is or further diluted with the same co-solvent/water mixture.
- If necessary, adjust the pH of the final solution.
- Sterile filter if required.

Protocol 3: Cyclodextrin Complexation (General Guidance)

This protocol outlines the general steps for forming an inclusion complex of NALT with a cyclodextrin to enhance its aqueous solubility. Beta-cyclodextrins (β -CD) or their derivatives like hydroxypropyl- β -cyclodextrin (HP- β -CD) are commonly used.^{[7][8]}

Materials:

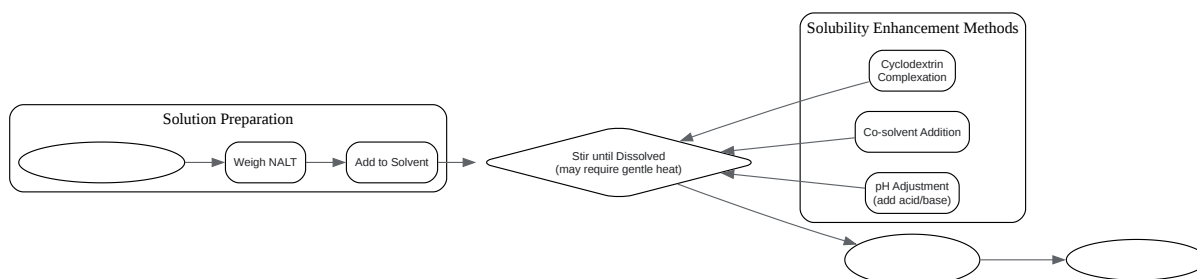
- **N-Acetyl-L-Tyrosine** (NALT) powder
- β -Cyclodextrin or a derivative (e.g., HP- β -CD)
- Purified water
- Stir plate and stir bar

- Beakers and volumetric flasks

Procedure:

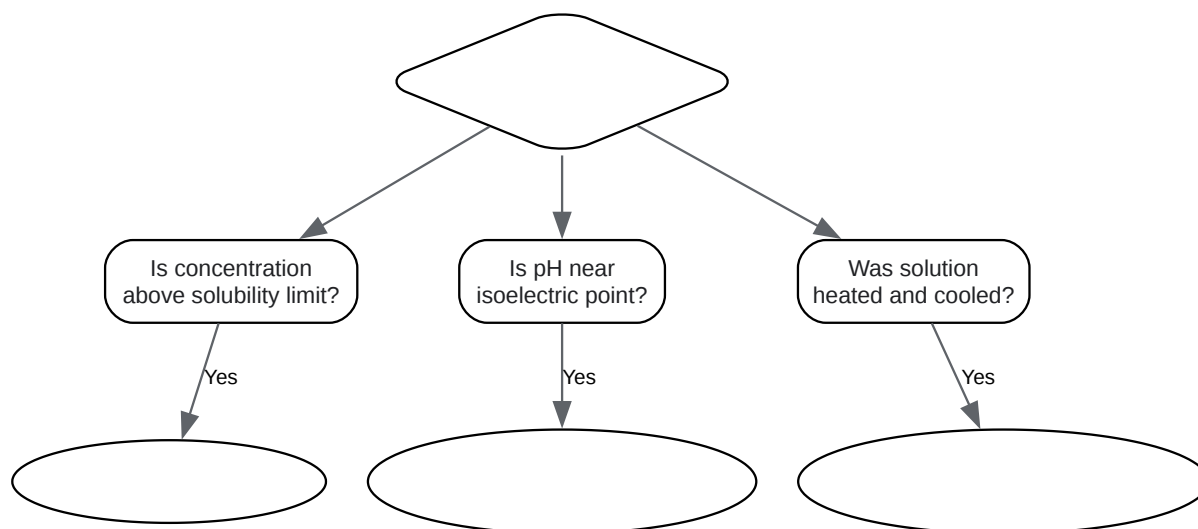
- Prepare an aqueous solution of the chosen cyclodextrin. The concentration will depend on the specific cyclodextrin and the desired molar ratio with NALT.
- Weigh the NALT powder. A 1:1 molar ratio of NALT to cyclodextrin is a common starting point.
- Slowly add the NALT powder to the cyclodextrin solution while stirring vigorously.
- Continue stirring the mixture for several hours to overnight at a controlled temperature to allow for complex formation.
- The resulting solution, containing the NALT-cyclodextrin complex, should have enhanced solubility.
- The solution can be filtered to remove any un-complexed NALT.

Visualizations



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Caption: Experimental workflow for preparing NALT solutions.



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Caption: Troubleshooting logic for NALT precipitation.

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